

# Iodofenphos CAS number and molecular formula

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## Compound of Interest

Compound Name: Iodofenphos

Cat. No.: B1672028

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An In-Depth Technical Guide to **Iodofenphos**

## Introduction

**Iodofenphos** is an organothiophosphate insecticide and acaricide.[1][2][3] It functions as a contact and stomach poison with a long-lasting residual effect.[1] Historically, it was utilized for controlling pests in stored products, public health applications, and on livestock to manage insects such as cockroaches, flies, fleas, and mosquitoes.[1] Chemically, it is classified as an organophosphate and an organothiophosphate insecticide. Due to its mechanism of action, it is a potent acetylcholinesterase inhibitor. The use of **Iodofenphos** is now considered obsolete in many regions.

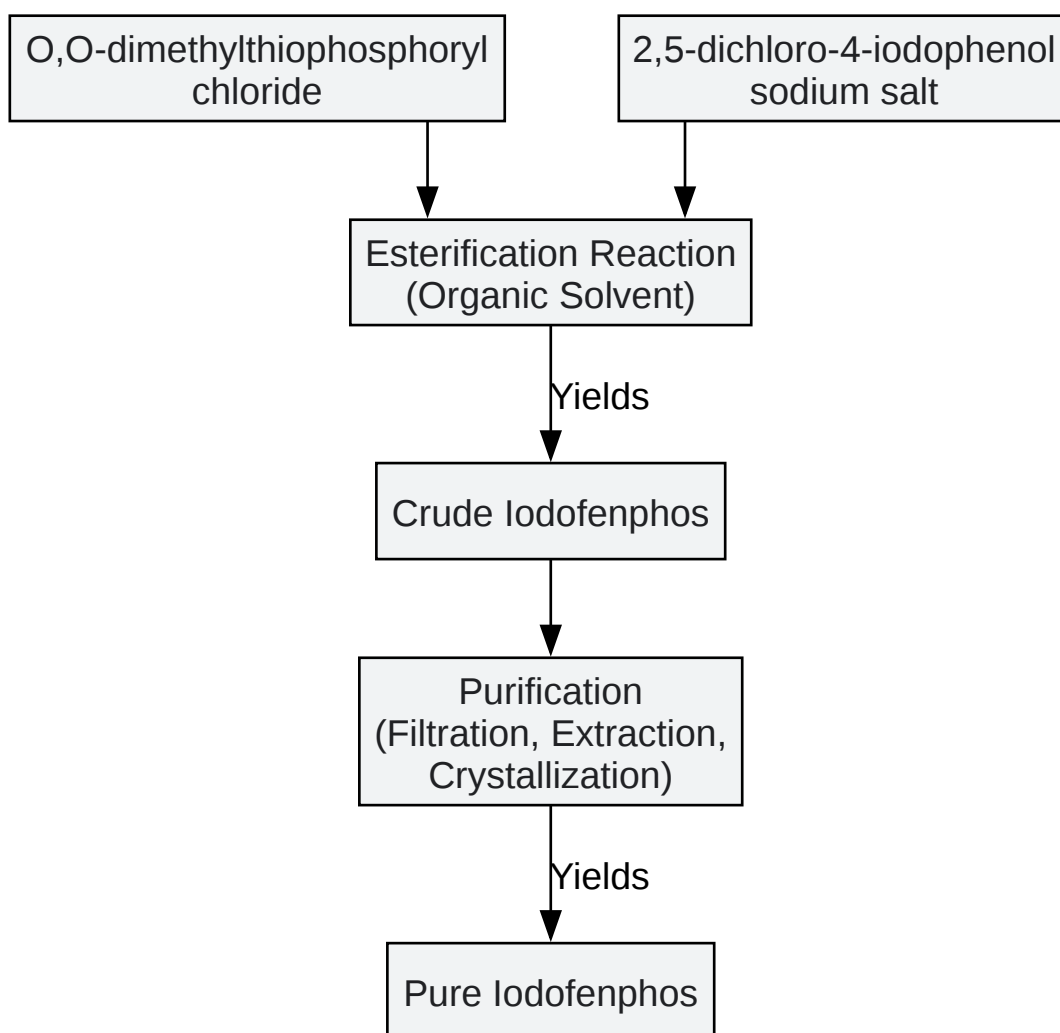
## Chemical and Physical Properties

The fundamental chemical and physical characteristics of **Iodofenphos** are summarized below. These properties are crucial for understanding its environmental fate, solubility, and interaction with biological systems.

Property	Value	Reference(s)
CAS Registry Number	18181-70-9	
Molecular Formula	C <sub>8</sub> H <sub>8</sub> Cl <sub>2</sub> IO <sub>3</sub> PS	
IUPAC Name	O-(2,5-dichloro-4-iodophenyl) O,O-dimethyl phosphorothioate	
Molecular Weight	413.00 g/mol	
Physical State	Pale yellow liquid or white crystalline solid, depending on purity.	
Melting Point	72-73 °C	
Density	2.0 g/cm <sup>3</sup> at 20 °C	
Vapor Pressure	8.25 x 10 <sup>-7</sup> mm Hg at 20 °C	
Water Solubility	<2 mg/L at 20 °C	
Solubility in Organics	Soluble in acetone (450 g/L), toluene (450 g/L), and dichloromethane (810 g/L). Slightly soluble in methanol and octan-1-ol.	
LogP (Octanol/Water)	5.51	

## Synthesis and Manufacturing

**Iodofenphos** is produced synthetically through a targeted esterification process. The primary reaction involves the condensation of O,O-dimethylthiophosphoryl chloride with the sodium salt of 2,5-dichloro-4-iodophenol. This reaction is typically conducted in an organic solvent like benzene or dichloromethane under controlled temperature conditions to yield the final product.



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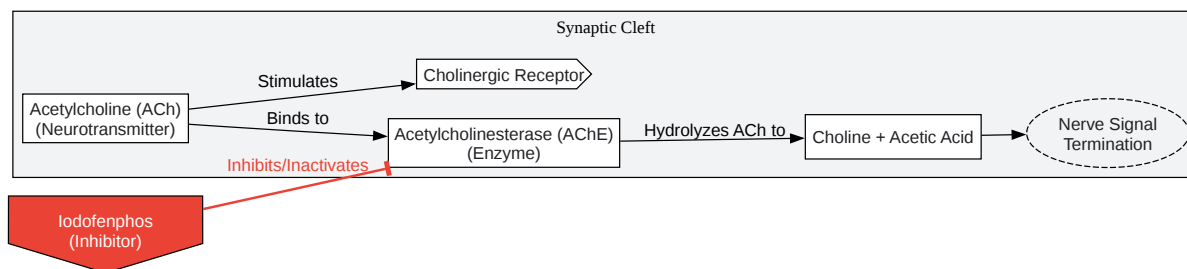
Caption: Workflow for the chemical synthesis of **Iodofenphos**.

## Mechanism of Action: Acetylcholinesterase Inhibition

Like other organophosphate insecticides, the primary mode of action for **Iodofenphos** is the inhibition of the enzyme acetylcholinesterase (AChE). AChE is critical for nervous system function, where it hydrolyzes the neurotransmitter acetylcholine (ACh) in the synaptic cleft, terminating the nerve signal.

**Iodofenphos**, particularly its oxon metabolite, phosphorylates the serine hydroxyl group at the active site of AChE. This inactivation of the enzyme leads to an accumulation of ACh in the

synapse. The excess ACh results in the continuous and excessive stimulation of cholinergic receptors (both muscarinic and nicotinic), leading to neurotoxicity and ultimately the death of the target pest.



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Caption: Signaling pathway showing AChE inhibition by **Iodofenphos**.

## Toxicology

The acute toxicity of **Iodofenphos** has been evaluated in animal models. The following table summarizes key oral toxicity data.

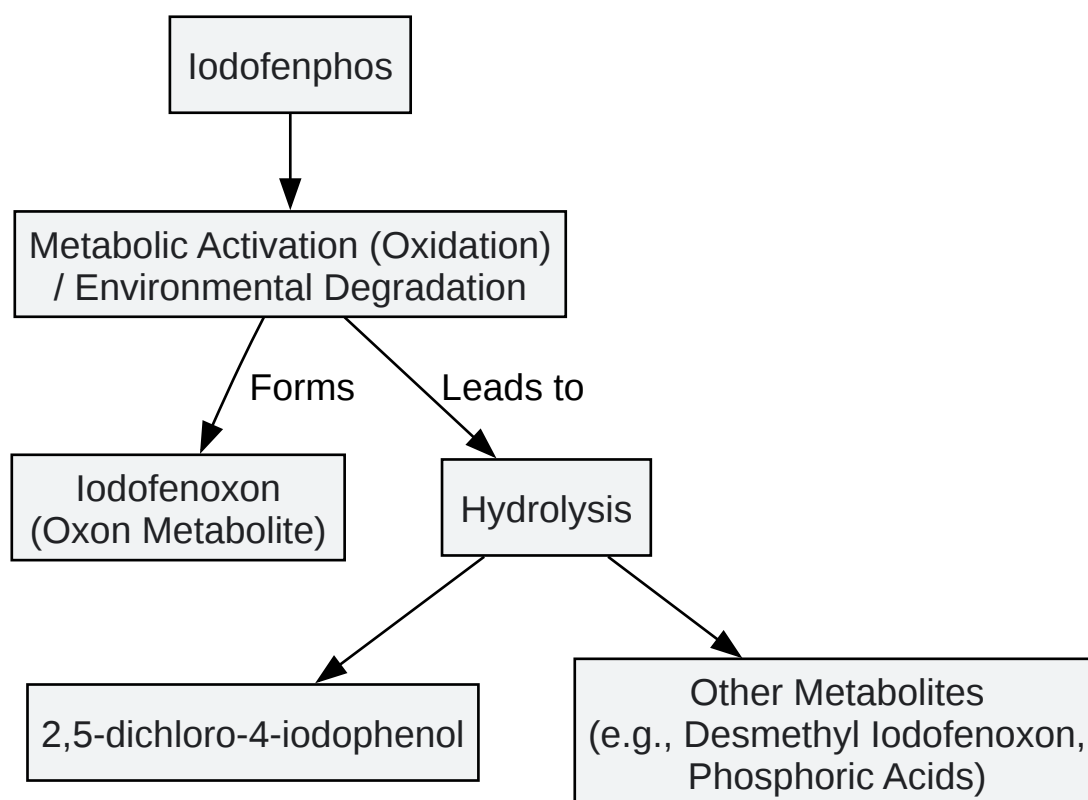
Species	Route	LD <sub>50</sub> Value	Reference(s)
Rat	Oral	2330 mg/kg	
Mouse	Oral	3000 mg/kg	

## Metabolism and Environmental Degradation

When administered to rats, over 80% of an **Iodofenphos** dose was eliminated in the urine within 24 hours. The metabolism is extensive, with key metabolites including Iodofenoxon (the

more toxic oxygen analog), desmethyl iodofenoxon, and various phosphoric and phosphorothioic acid derivatives.

In the environment, the primary degradation pathway involves the cleavage of the aryl ester bond, yielding 2,5-dichloro-4-iodophenol as the main degradation product.



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## References

- 1. Iodofenphos [sitem.herts.ac.uk]
- 2. echemi.com [echemi.com]
- 3. IODOFENPHOS | 18181-70-9 [chemicalbook.com]

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